

# Synonyms for 8-Pentadecanone like Diheptyl ketone

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Compound of Interest		
Compound Name:	8-Pentadecanone	
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An In-depth Technical Guide to **8-Pentadecanone** and its Synonyms for Researchers, Scientists, and Drug Development Professionals

#### Introduction

**8-Pentadecanone**, a long-chain aliphatic ketone, is a molecule of growing interest in various scientific fields, including chemical synthesis, food science, and medicinal chemistry. Its symmetrical structure, with a carbonyl group positioned centrally along a 15-carbon chain, imparts specific chemical and physical properties that make it a valuable reference compound and a potential bioactive agent.[1] This technical guide provides a comprehensive overview of **8-Pentadecanone**, its synonyms, chemical properties, synthesis protocols, and its emerging applications in research and drug development.

## **Nomenclature and Synonyms**

The compound with the CAS number 818-23-5 is most formally known by its IUPAC name, pentadecan-8-one.[2] However, it is commonly referred to by several synonyms in scientific literature and commercial catalogs. Understanding these synonyms is crucial for comprehensive literature searches and material sourcing.

The most prevalent synonym is Diheptyl ketone, which accurately describes its structure as a ketone flanked by two heptyl (seven-carbon) chains.[2][3][4] Other notable synonyms include Caprylone, 8-Oxopentadecane, and Heptyl ketone.[3][5][6][7]



A summary of common names and identifiers is provided below:

Identifier Type	Identifier
IUPAC Name	pentadecan-8-one
CAS Number	818-23-5
Molecular Formula	C15H30O
Common Synonyms	Diheptyl ketone, Caprylone, Pentadecan-8-one, 8-Oxopentadecane, di-n-Heptyl ketone

# **Physicochemical Properties**

The physical and chemical characteristics of **8-Pentadecanone** are fundamental to its handling, application, and analysis. It presents as a white to light yellow crystalline solid or flakes at room temperature.[8] Its long alkyl chains render it relatively non-polar, leading to low solubility in water but good solubility in many organic solvents.[4][9]

Property	Value	Source(s)
Molecular Weight	226.40 g/mol	[2]
Melting Point	36-44 °C	[4][8]
Boiling Point	178 °C	[8]
Flash Point	110 °C	[8]
Density	0.8184 g/cm³ (estimate)	[8]
Water Solubility	0.4683 mg/L @ 25 °C (estimated)	[9]
logP (Octanol/Water Partition Coefficient)	6.2 (estimated)	[9]

# **Spectroscopic and Chromatographic Data**



Analytical characterization of **8-Pentadecanone** is typically achieved through spectroscopic and chromatographic techniques. Infrared (IR) spectroscopy reveals a characteristic strong absorption peak for the carbonyl (C=O) group, while mass spectrometry provides its molecular weight and fragmentation pattern. Gas chromatography is commonly used for its separation and quantification.[2][6]

Analytical Method	Key Data Points	Source(s)
Infrared (IR) Spectroscopy	Strong C=O stretch characteristic of ketones.	[2]
Mass Spectrometry (Electron Ionization)	Molecular Ion Peak (M+) at m/z 226.	[6]
Kovats Retention Index (Standard non-polar column)	1647, 1659, 1665	[2]

## **Synthesis and Experimental Protocols**

The synthesis of symmetric ketones like **8-Pentadecanone** can be achieved through several established organic chemistry routes.

# **Experimental Protocol 1: Ketonic Condensation of Heptanoic Acid**

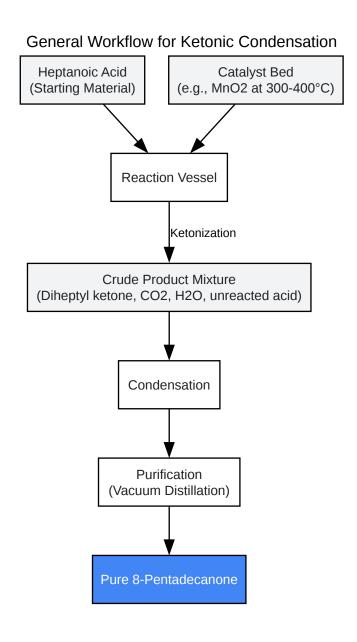
A primary method for synthesizing symmetric ketones is the ketonic condensation (ketonization) of carboxylic acids. This reaction involves heating two equivalents of a carboxylic acid in the presence of a catalyst, leading to the formation of a ketone, carbon dioxide, and water.

#### Methodology:

- Reactants: Heptanoic acid and a metal oxide catalyst (e.g., manganese(IV) oxide, cerium(IV) oxide).
- Procedure: Heptanoic acid is passed over a heated bed of the catalyst. The reaction typically occurs at high temperatures (300-400 °C).



- Reaction: 2 CH<sub>3</sub>(CH<sub>2</sub>)<sub>5</sub>COOH → CH<sub>3</sub>(CH<sub>2</sub>)<sub>5</sub>CO(CH<sub>2</sub>)<sub>5</sub>CH<sub>3</sub> + CO<sub>2</sub> + H<sub>2</sub>O
- Purification: The resulting crude Diheptyl ketone is purified by distillation under reduced pressure.



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Workflow for the synthesis of **8-Pentadecanone**.

### **Experimental Protocol 2: Grignard Reaction**

Another classic method involves the reaction of a Grignard reagent with an appropriate electrophile.



#### Methodology:

- Reactants: Heptylmagnesium bromide (a Grignard reagent) and octanoyl chloride.
- Procedure: The Grignard reagent is prepared by reacting 1-bromoheptane with magnesium metal in dry ether. This solution is then slowly added to a solution of octanoyl chloride in dry ether at low temperature (e.g., 0 °C).
- Workup: The reaction is quenched with a weak acid (e.g., aqueous ammonium chloride solution). The organic layer is separated, dried, and the solvent is evaporated.
- Purification: The final product is purified by column chromatography or distillation.

# Biological Activity and Potential in Drug Development

While extensive pharmacological data is not yet available, preliminary research and the compound's presence in various natural sources suggest potential biological activities relevant to drug development.

#### **Antimicrobial Properties**

**8-Pentadecanone** has been reported to possess antimicrobial properties, showing inhibitory effects against certain bacterial strains.[1] This activity suggests its potential as a natural preservative in food science and as a lead compound for the development of new antimicrobial agents, which is of critical importance in an era of growing antibiotic resistance.[1]

#### Natural Occurrence and Role as a Biomarker

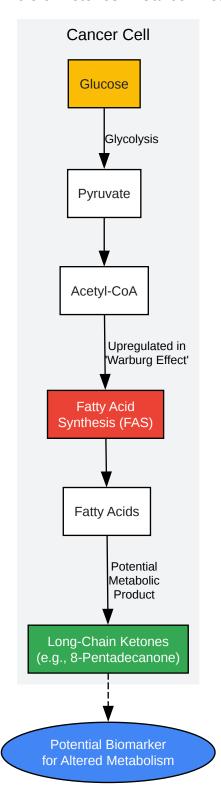
**8-Pentadecanone** has been identified as a volatile organic compound (VOC) in several plant species, including Andean tomato landraces (Solanum lycopersicum) and the medicinal plant Terminalia chebula.[1] Its presence in these plants is often determined using analytical techniques like Gas Chromatography-Mass Spectrometry (GC-MS).[1]

Intriguingly, related long-chain ketones have been linked to fatty acid synthesis pathways in cancer cells.[10] Research using isotope labeling has shown that ketones can be derived from the cellular metabolism of glucose in lung cancer cells.[10] This opens up the possibility of



using **8-Pentadecanone** or its metabolic precursors/products as potential biomarkers for detecting altered metabolic states in cancer.

#### Potential Role of Ketones in Cancer Metabolism





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Ketone link to altered cancer cell metabolism.

### **Medicinal Chemistry Considerations**

The lipophilic nature of **8-Pentadecanone**, indicated by its high logP value, is a significant factor in medicinal chemistry. This property influences its ability to cross cell membranes and its potential distribution within biological systems. Computational analyses of phytochemicals from Terminalia chebula have included **8-Pentadecanone** in screenings for drug-like properties, suggesting its structural motif may be of interest for designing new therapeutic agents.[1] Furthermore, studies on related long-chain ketones have explored their potential hypocholesterolemic (cholesterol-lowering) activity.[1]

# Analytical Protocols Experimental Protocol 3: Identification in Natural Products by GC-MS

The standard method for identifying **8-Pentadecanone** in complex mixtures, such as plant extracts, is Gas Chromatography-Mass Spectrometry (GC-MS).

#### Methodology:

- Sample Preparation: A volatile extract is prepared from the source material (e.g., plant leaves) using methods like headspace solid-phase microextraction (HS-SPME) or solvent extraction.
- GC Separation: The extract is injected into a GC equipped with a non-polar capillary column (e.g., DB-5ms). The oven temperature is programmed to ramp up (e.g., from 60°C to 240°C) to separate compounds based on their boiling points and column interactions.
- MS Detection: As compounds elute from the GC column, they enter the mass spectrometer.
   They are ionized (typically by electron ionization), and the resulting mass-to-charge ratio of the fragments is detected.
- Identification: The retention time of the peak and the resulting mass spectrum are compared to those of an authentic **8-Pentadecanone** standard and/or matched against spectral



libraries like NIST.

#### Conclusion

**8-Pentadecanone**, also widely known as Diheptyl ketone, is a well-characterized long-chain ketone with established physicochemical properties. Its synthesis is achievable through standard organic reactions, and its identification is routinely performed using GC-MS. While its primary applications have been in chemical research as a reference compound, emerging evidence of its antimicrobial activity and its presence in medicinal plants point towards a promising future in drug development and as a potential biomarker. This guide provides foundational technical information to aid researchers and scientists in exploring the full potential of this versatile molecule.

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